

# Butyl Decanoate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Butyl decanoate*

Cat. No.: *B1668121*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **butyl decanoate**, a fatty acid ester used in various research and development applications. This document outlines the physical and chemical properties, potential hazards, handling procedures, and emergency protocols associated with this compound.

## Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **butyl decanoate**.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>28</sub> O <sub>2</sub>	[1](2)
Molecular Weight	228.37 g/mol	[1](2)
Appearance	Colorless to almost colorless liquid	[1][3][4](2)
Boiling Point	Approximately 123 °C at 4 mmHg; 274-275 °C at 760 mmHg	(2)
Flash Point	120 °C (248 °F) TCC; 136 °C	(2)
Density	Approximately 0.86 g/mL at 20 °C; 0.858 to 0.864 g/mL at 25 °C	(2)
Solubility	Insoluble in water; Soluble in alcohol.	
Refractive Index	Approximately 1.43 at 20 °C; 1.427 to 1.433 at 20 °C	(2)
Vapor Pressure	0.005 mmHg at 25 °C (estimated)	(5)

## Hazard Identification and GHS Classification

According to aggregated data from multiple sources provided to the European Chemicals Agency (ECHA), **butyl decanoate** does not meet the criteria for classification as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). However, some sources suggest it may cause skin and eye irritation upon contact. Therefore, it is prudent to handle it with appropriate care.

## GHS Hazard Pictograms and Statements

As **butyl decanoate** is not classified as hazardous, there are no mandatory GHS pictograms or hazard statements. However, for substances with the potential for mild irritation, the following pictogram is often used as a precautionary measure.

## Precautionary GHS Pictogram

May cause skin and eye irritation.

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Caption: Precautionary GHS pictogram for potential irritants.

## First-Aid Measures

In the event of exposure to **butyl decanoate**, the following first-aid measures should be taken:

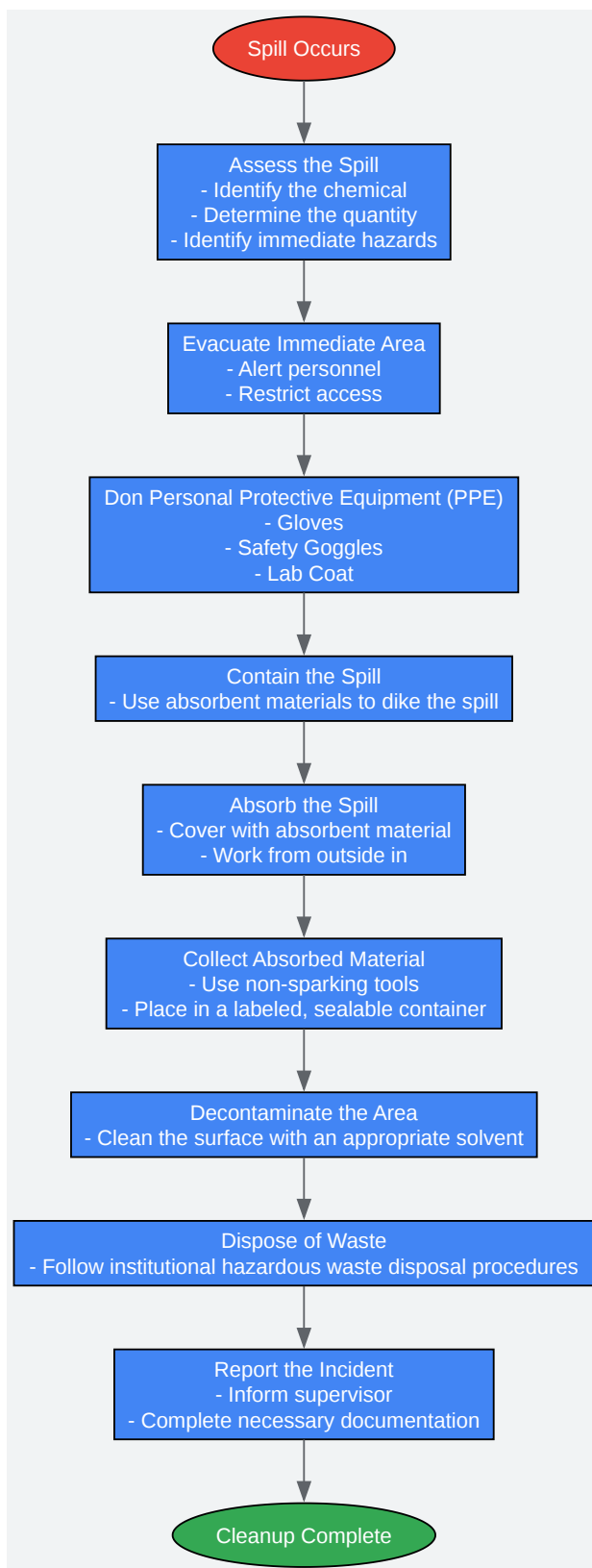
Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air and ensure they are comfortable for breathing. If the person feels unwell, seek medical advice.
Skin Contact	Remove all contaminated clothing immediately. Rinse the affected skin area well with water. If skin irritation or a rash occurs, seek medical advice.
Eye Contact	Rinse the eyes cautiously with water for several minutes. If contact lenses are present and easy to remove, take them out. If eye irritation persists, seek medical attention.
Ingestion	Rinse the mouth with water. Seek medical advice or attention.

## Firefighting Measures

Aspect	Recommendations
Suitable Extinguishing Media	Use water spray, dry powder, foam, or carbon dioxide.
Specific Hazards	The product is not considered to be reactive under normal conditions.
Protective Equipment	Firefighters should wear self-contained breathing apparatus and complete protective clothing.

## Accidental Release Measures

A systematic approach is crucial when dealing with a chemical spill. The following workflow outlines the general procedure for cleaning up a **butyl decanoate** spill.



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## References

- 1. purdue.edu [purdue.edu]
- 2. Buy Butyl decanoate (EVT-262272) | 30673-36-0 [evitachem.com]
- 3. ehs.unm.edu [ehs.unm.edu]
- 4. burrell.edu [burrell.edu]
- 5. butyl decanoate, 30673-36-0 [thegoodscentcompany.com]
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